

Application Notes and Protocols for the Purification of (R)-(-)-Citramalic Acid Lithium

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Compound of Interest

Compound Name: (R)-(-)-Citramalic Acid Lithium

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Introduction

(R)-(-)-Citramalic acid, also known as (R)-2-hydroxy-2-methylsuccinic acid, is a chiral dicarboxylic acid with growing importance in the pharmaceutical and biotechnology sectors. Its lithium salt is often utilized due to its potential for improved stability and bioavailability. As a chiral building block, the enantiomeric and chemical purity of **(R)-(-)-Citramalic Acid Lithium** is paramount for its application in the synthesis of active pharmaceutical ingredients (APIs) and other specialty chemicals. Impurities, including the (S)-(+)-enantiomer and residual synthesis reagents, can lead to undesirable side effects or reduced efficacy in downstream applications.

This document provides detailed protocols for the purification of **(R)-(-)-Citramalic Acid Lithium**, focusing on recrystallization and preparative chiral high-performance liquid chromatography (HPLC). Additionally, it outlines methods for assessing the purity of the final product.

Physicochemical Properties

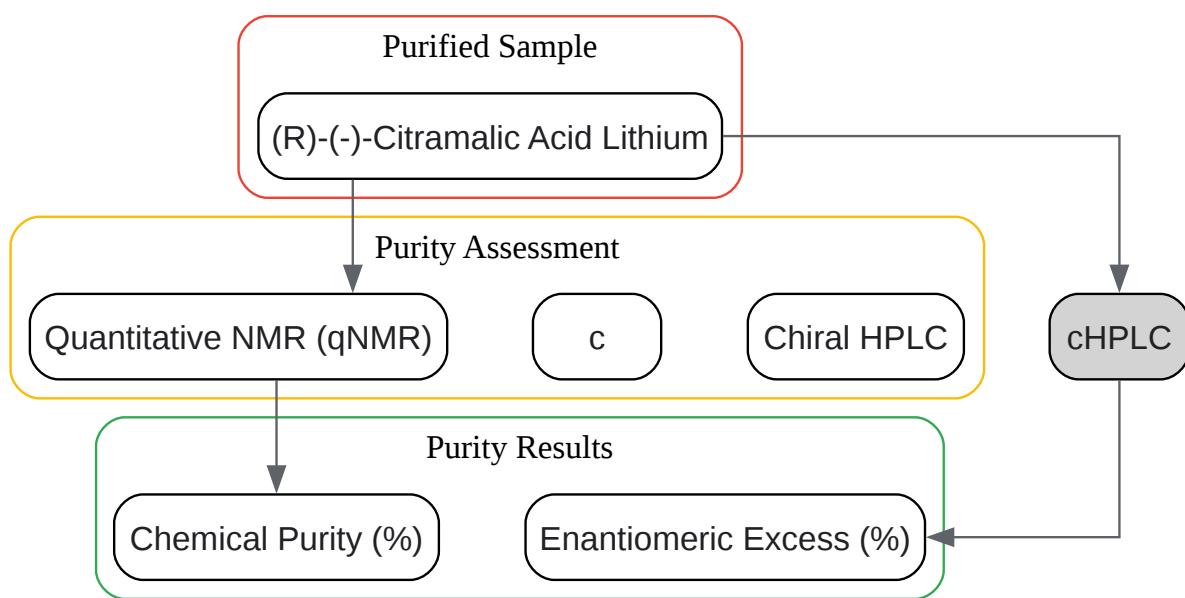
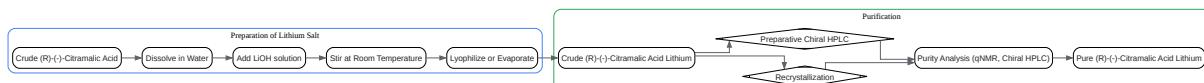
A summary of the relevant physicochemical properties of (R)-(-)-Citramalic Acid and its lithium salt is presented in Table 1. Understanding these properties is crucial for developing effective purification strategies.

Table 1: Physicochemical Properties of (R)-(-)-Citramalic Acid and its Lithium Salt

Property	(R)-(-)-Citramalic Acid	(R)-(-)-Citramalic Acid Lithium	Reference(s)
Molecular Formula	C ₅ H ₈ O ₅	C ₅ H ₇ LiO ₅	[1][2]
Molecular Weight	148.11 g/mol	154.05 g/mol	[1][2]
Appearance	White crystalline powder	White powder or crystals	[1]
Melting Point	108-110 °C	Not specified	
Optical Rotation	[α]D ≈ -23° (in water)	[α]D ≈ -19° (c=0.5 in 1 M HCl)	[1]
Solubility	Freely soluble in water and ethanol. Practically insoluble in petroleum ether and benzene.	Soluble in water.	[3]

Purification Protocols

The choice of purification method depends on the nature and quantity of impurities present in the crude material. A general workflow for the preparation and purification is outlined below.



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